

7-acetoxy-4-methylcoumarin molecular weight and formula

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Compound of Interest

Compound Name: 7-Acetoxy-4-methylcoumarin

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An In-depth Technical Guide to 7-Acetoxy-4-Methylcoumarin

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides core information on **7-acetoxy-4-methylcoumarin**, a fluorogenic substrate widely used in enzymatic assays.

Core Molecular Data

The foundational physicochemical properties of **7-acetoxy-4-methylcoumarin** are summarized below. These values are essential for accurate experimental design and interpretation.

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₄
Molecular Weight	218.21 g/mol [1][2][3]
Alternate Names	4-Methylumbelliferyl acetate[4][5]
CAS Registry Number	2747-05-9[4][6]

Physicochemical Characteristics

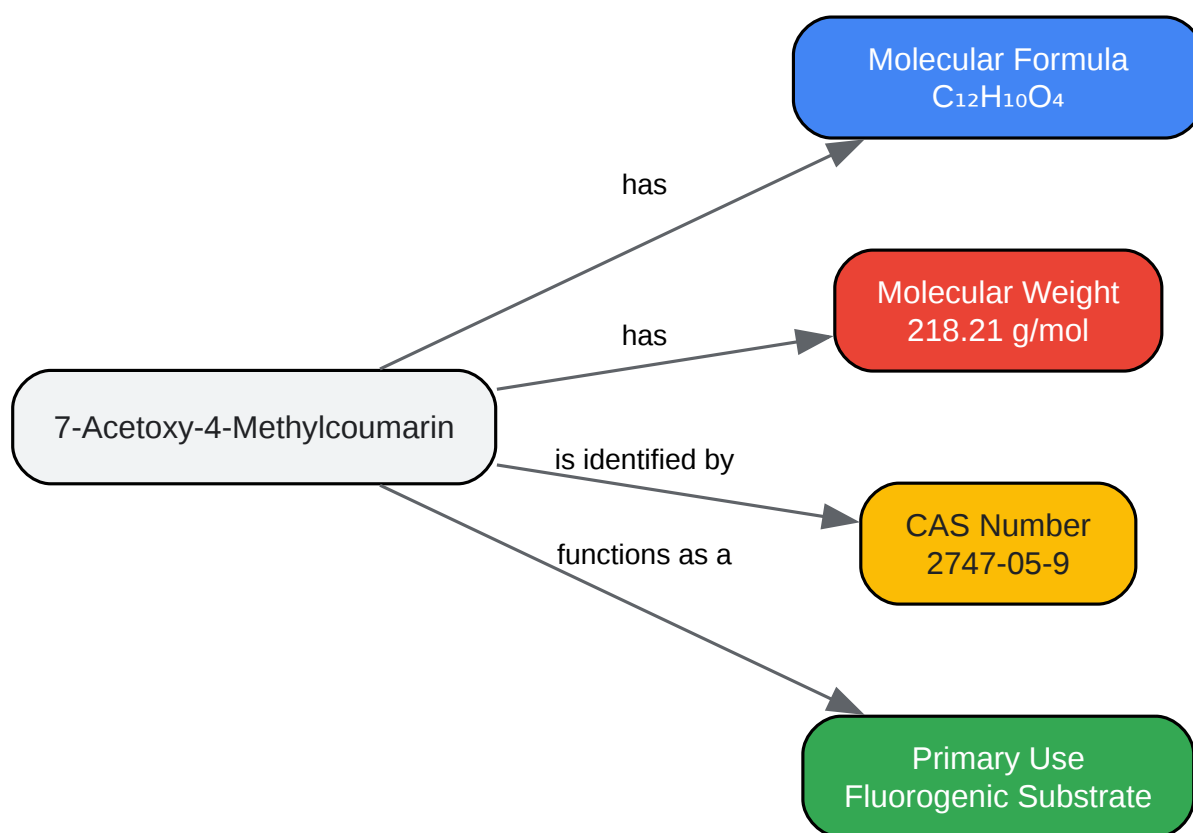
7-Acetoxy-4-methylcoumarin typically appears as beige crystalline flakes or needles.[3] Its utility as a fluorogenic substrate stems from its chemical structure, an acetate ester of umbelliferone (7-hydroxy-4-methylcoumarin).[2][3]

Experimental Applications

While detailed experimental protocols are highly specific to the application, the primary use of **7-acetoxy-4-methylcoumarin** is as a fluorogenic substrate for various esterases, including carboxylesterases.[3][5] The fundamental principle of its use in assays involves enzymatic cleavage of the acetyl group, which yields the highly fluorescent product, 7-hydroxy-4-methylcoumarin (4-methylumbelliferone). This reaction allows for the sensitive detection and quantification of esterase activity.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound and its key identifiers.



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Caption: Key properties of **7-acetoxy-4-methylcoumarin**.

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